

safety and handling precautions for 1-bromo-1-chloropropane

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An In-Depth Technical Guide to the Safe Handling of **1-Bromo-1-Chloropropane**






Abstract

This technical guide provides comprehensive safety and handling information for **1-bromo-1-chloropropane** (CAS No: 34652-54-5). Due to the limited availability of extensive safety data for this specific isomer, this document also incorporates data from the closely related and more thoroughly studied isomer, 1-bromo-3-chloropropane (CAS No: 109-70-6), to establish a robust safety protocol. Halogenated hydrocarbons require stringent safety measures due to their potential health hazards. This guide details hazard identification, personal protective equipment (PPE), handling and storage protocols, emergency procedures, and toxicological data to ensure safe laboratory practices.

Hazard Identification and Classification

1-bromo-1-chloropropane and its isomers are hazardous substances. They are flammable, toxic, and pose significant health risks through various exposure routes. The primary hazards include irritation to the skin, eyes, and respiratory system, with more severe effects including potential organ damage, mutagenicity, and carcinogenicity.^{[1][2]}

Table 1: GHS Hazard Classification

Hazard Class	Hazard Statement	Signal Word	Pictogram
Flammable Liquids	H226: Flammable liquid and vapour. [3]	Danger	
Acute Toxicity, Oral	H302: Harmful if swallowed.[3]	Danger	
Acute Toxicity, Inhalation	H331: Toxic if inhaled. [3]		
Skin Corrosion/Irritation	H315: Causes skin irritation.[1]	Warning	
Eye Damage/Irritation	H319: Causes serious eye irritation.[1]	Warning	
Germ Cell Mutagenicity	H341: Suspected of causing genetic defects.[4]	Danger	HEALTH HAZARD
Carcinogenicity	H350: May cause cancer.[4]	Danger	HEALTH HAZARD
Reproductive Toxicity	H360FD: May damage fertility. May damage the unborn child.[4]	Danger	HEALTH HAZARD
STOT, Single Exposure	H335: May cause respiratory irritation.[4]	Warning	

| Aquatic Hazard, Chronic | H412: Harmful to aquatic life with long lasting effects.[4] | - | - |

Note: Hazard classifications are primarily based on data for 1-bromo-3-chloropropane due to more extensive documentation.

Physical and Chemical Properties

Understanding the physical and chemical properties of a substance is critical for safe handling and storage.

Table 2: Physical and Chemical Data

Property	Value	Source
Molecular Formula	C₃H₆BrCl	[5]
Molecular Weight	157.44 g/mol	[5]
CAS Number	34652-54-5	
Appearance	Clear, colorless liquid	[1] [3]
Boiling Point	108.9 °C at 760 mmHg	
Flash Point	24.3 °C	
Density	1.528 g/cm ³	

| Solubility | Insoluble in water. [\[6\]](#) |

Exposure Controls and Personal Protection

Effective exposure control is achieved through a combination of engineering controls, administrative controls, and personal protective equipment (PPE).

Engineering Controls

- Ventilation: All work with **1-bromo-1-chloropropane** must be conducted in a well-ventilated area, preferably within a certified chemical fume hood to minimize inhalation exposure.[\[7\]](#)[\[8\]](#)
- Safety Equipment: Eyewash stations and safety showers must be readily accessible in the immediate work area.[\[1\]](#)[\[8\]](#)

Personal Protective Equipment (PPE)

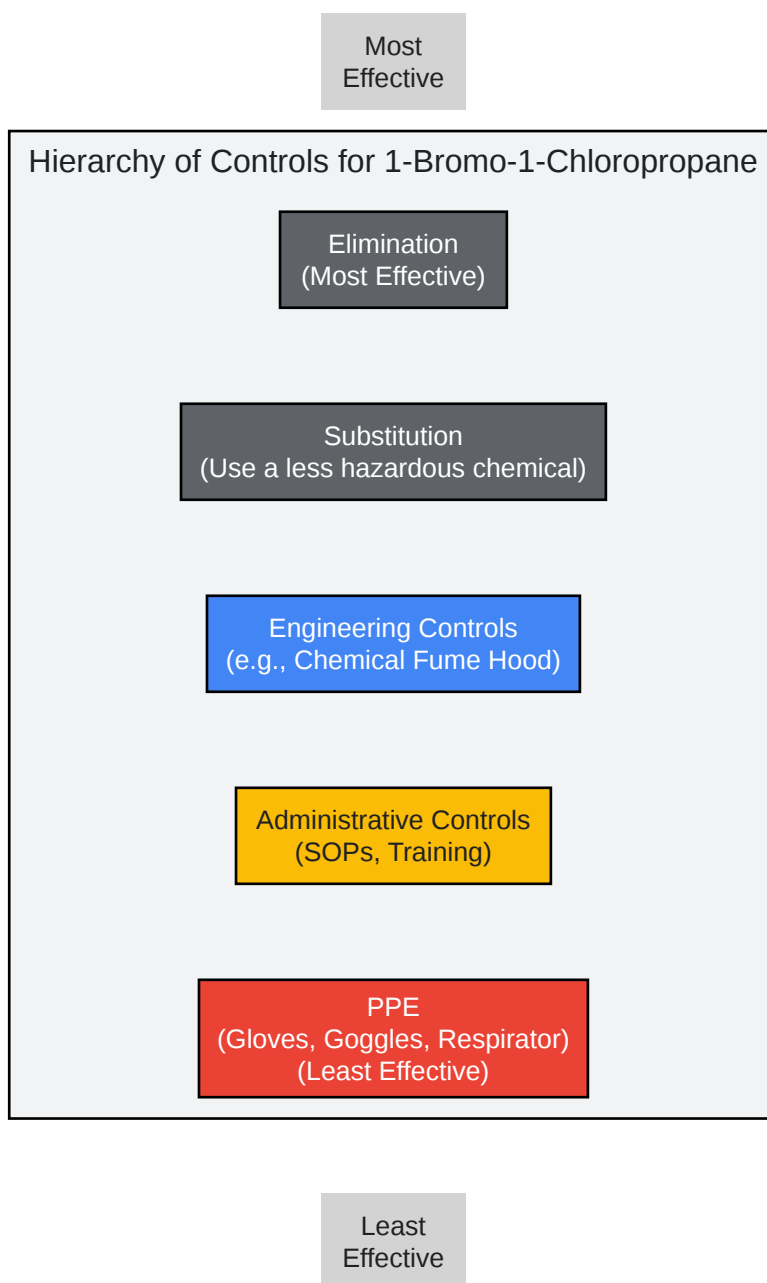
Appropriate PPE is mandatory to prevent skin and eye contact, and respiratory exposure.

Table 3: Recommended Personal Protective Equipment

Protection Type	Specification	Rationale
Eye/Face Protection	Chemical splash goggles or a face shield.[7]	Protects against splashes and vapors that can cause severe eye irritation.[1]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber).[3][9]	Prevents skin contact and absorption. Halogenated solvents can penetrate some gloves, so proper selection is crucial.[9]
Body Protection	Chemical-resistant lab coat or apron.[1][3]	Protects against accidental spills and contamination of personal clothing.

| Respiratory Protection | NIOSH/MSHA approved respirator with an organic vapor cartridge.[1]

| Required when working outside a fume hood or if airborne concentrations may exceed exposure limits.[1][10] |



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Caption: Hierarchy of controls for managing chemical exposure risks.

Detailed Protocols for Handling and Storage

Standard Handling Protocol

Adherence to a strict protocol is essential when handling this compound.

- Pre-Handling:
 - Conduct a thorough risk assessment for the planned procedure.
 - Ensure all necessary engineering controls are functioning correctly.
 - Don all required PPE as specified in Table 3.[\[7\]](#)
- During Handling:
 - Perform all manipulations within a chemical fume hood.[\[8\]](#)
 - Ground and bond containers during transfer to prevent static discharge.[\[3\]](#)
 - Use only non-sparking tools.[\[3\]](#)
 - Avoid inhalation of vapors and any contact with skin and eyes.[\[7\]](#)
 - Keep containers tightly closed when not in use.[\[3\]](#)
 - Do not eat, drink, or smoke in the work area.[\[3\]](#)
- Post-Handling:
 - Wash hands thoroughly with soap and water after handling.[\[7\]](#)
 - Decontaminate the work area.[\[9\]](#)
 - Properly remove and dispose of contaminated gloves and other disposable PPE.[\[7\]](#)
 - Store the chemical in a designated, secure location.

Storage Requirements

- Store in a cool, dry, well-ventilated area away from direct sunlight and heat sources.[\[1\]](#)
- Keep containers tightly closed and sealed.[\[3\]](#)
- Store in a locked cabinet or area accessible only to authorized personnel.[\[4\]](#)

- Incompatible Materials: Avoid storage with strong oxidizing agents, strong bases, and reactive metals (e.g., aluminum, zinc, magnesium).[2][8]

Emergency Procedures

First Aid Measures

Immediate action is critical in case of accidental exposure.

Table 4: First Aid Response

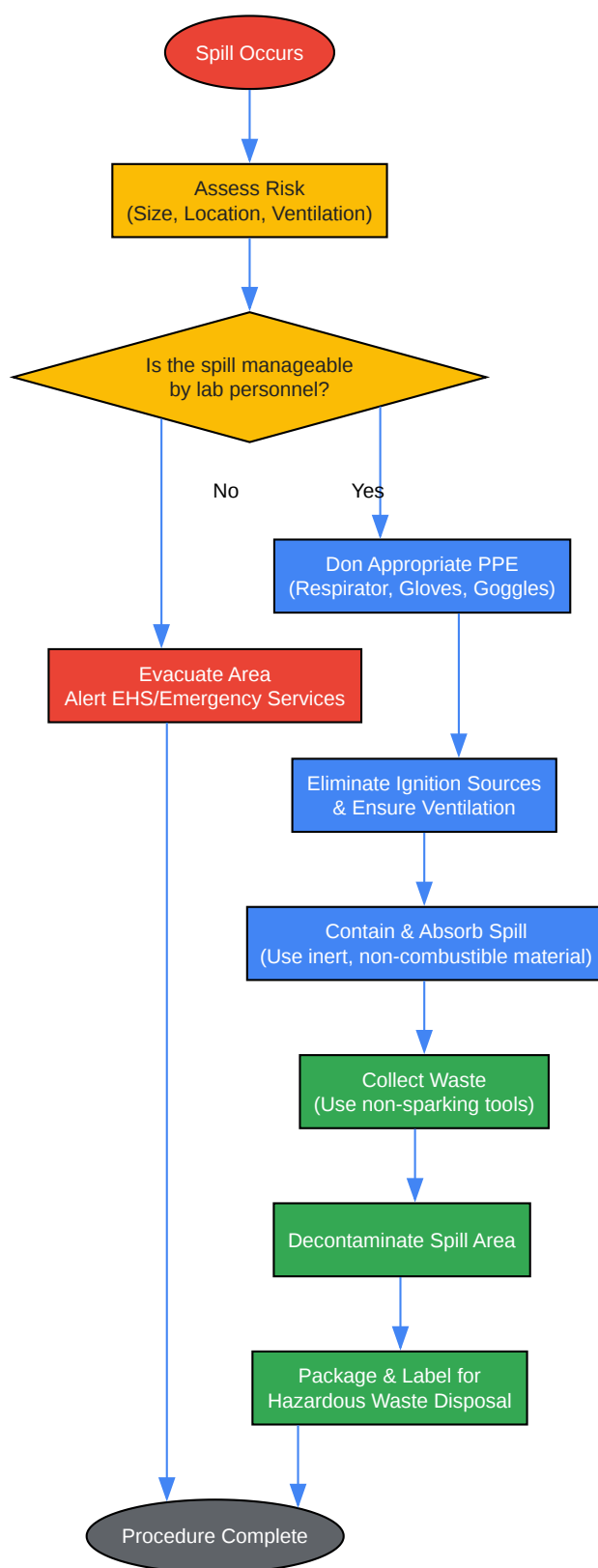
Exposure Route	Procedure
Inhalation	Move the person to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[1][11]
Skin Contact	Immediately remove all contaminated clothing. Flush the affected skin with large amounts of water for at least 15 minutes. Seek medical attention if irritation persists.[1][3]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention.[1][3]

| Ingestion | Do NOT induce vomiting. Rinse mouth thoroughly with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[1][11] |

Spill Response Protocol

- Evacuate: Immediately evacuate all non-essential personnel from the spill area.[11]
- Ventilate & Isolate: Increase ventilation and eliminate all ignition sources (no smoking, sparks, or flames).[11]

- Protect: Don appropriate PPE, including respiratory protection, chemical-resistant gloves, and splash goggles.[\[2\]](#)
- Contain: For small spills, absorb the material with a non-combustible inert absorbent such as sand, vermiculite, or earth.[\[1\]](#)[\[2\]](#)
- Collect: Use non-sparking tools to carefully collect the absorbed material and place it into a suitable, labeled, and sealed container for hazardous waste disposal.[\[12\]](#)
- Decontaminate: Clean the spill area thoroughly.
- Dispose: Dispose of the waste according to federal, state, and local regulations.[\[11\]](#)



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Caption: Logical workflow for responding to a chemical spill.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), water spray, or alcohol-resistant foam.[\[3\]](#)
- Unsuitable Extinguishing Media: Do not use a heavy water stream, as it may spread the fire. [\[3\]](#)
- Specific Hazards: The substance is a combustible liquid.[\[1\]](#) Vapors are heavier than air and may travel to an ignition source and flash back.[\[11\]](#) Containers may explode when heated. Hazardous combustion products include carbon monoxide, carbon dioxide, hydrogen bromide, hydrogen chloride, and phosgene.[\[2\]](#)[\[8\]](#)
- Protective Actions: Firefighters should wear full protective gear and a self-contained breathing apparatus (SCBA).[\[1\]](#) Use water spray to keep fire-exposed containers cool.[\[11\]](#)

Toxicological Information

Toxicological data is crucial for understanding the health risks associated with exposure.

Table 5: Acute Toxicity Data (for 1-Bromo-3-chloropropane)

Exposure Route	Endpoint	Value	Species	Source
Oral	LD50	930 - 1100 mg/kg	Rat	[2] [13]

| Inhalation (vapor) | LC50 | 7.27 mg/L/4h | Rat |[\[4\]](#)[\[13\]](#) |

- Carcinogenicity: Classified as possibly carcinogenic to humans (Group 2B) by IARC. Long-term inhalation exposure has been shown to cause cancer in experimental animals.[\[14\]](#)[\[15\]](#)
- Mutagenicity: Positive results in in-vitro mutagenicity tests suggest the substance is suspected of causing genetic defects.[\[4\]](#)

- Reproductive Toxicity: May damage fertility and the unborn child based on animal studies.[2][4]
- Target Organs: Chronic exposure may lead to liver and kidney damage.[1]

Disposal Considerations

1-bromo-1-chloropropane and its contaminated materials must be disposed of as hazardous waste.[11]

- Do not empty into drains or release into the environment.[7][8]
- Waste must be collected in sealed, properly labeled containers.
- Consult with your institution's Environmental Health and Safety (EHS) department and adhere to all federal, state, and local regulations for chemical waste disposal.[11][16]

Disclaimer: This document is intended as a guide for trained professionals. Always refer to the most current Safety Data Sheet (SDS) for the specific chemical in use and follow all institutional and regulatory safety protocols.

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